

Biotin-C10-NHS Ester: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Biotin-C10-NHS Ester*

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This technical guide provides an in-depth overview of **Biotin-C10-NHS Ester**, a crucial reagent for researchers, scientists, and drug development professionals. This document outlines its chemical structure, physicochemical properties, and its significant role as a linker in Proteolysis Targeting Chimeras (PROTACs). Detailed experimental protocols and a visual representation of its application in PROTAC development are also provided.

Chemical Structure and Properties

Biotin-C10-NHS Ester, systematically named 2,5-dioxopyrrolidin-1-yl 11-(5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanamido)undecanoate, is a biotinylation reagent that features a biotin moiety, a C10 spacer arm, and an N-hydroxysuccinimide (NHS) ester functional group.[1] The NHS ester allows for covalent linkage to primary amines on target molecules, while the biotin serves as a high-affinity tag for streptavidin or avidin-based detection and purification systems. The extended C10 spacer arm helps to minimize steric hindrance between the biotin and the conjugated molecule.

Below is a 2D representation of the chemical structure of **Biotin-C10-NHS Ester**.

 Chemical Structure of Biotin-C10-NHS Ester Caption: Chemical structure of **Biotin-C10-NHS Ester**.

Physicochemical Properties

A summary of the key physicochemical properties of **Biotin-C10-NHS Ester** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₀ N ₄ O ₆ S	[2]
Molecular Weight	524.67 g/mol	[3]
Appearance	White to off-white solid	
Solubility	Soluble in organic solvents such as DMSO and DMF. Insoluble in water.	[4][5]
Reactivity	The NHS ester reacts with primary amines (-NH ₂) to form stable amide bonds.	[5]
Storage	Store at -20°C for long-term stability. Keep desiccated to prevent hydrolysis of the NHS ester.	[5]

Applications in Research and Drug Development

The primary application of **Biotin-C10-NHS Ester** is as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). [1][3][6][7] PROTACs are heterobifunctional molecules that simultaneously bind to a target protein of interest (POI) and an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent degradation of the target protein by the proteasome.

The biotin moiety of **Biotin-C10-NHS Ester** can be utilized in several ways within the PROTAC workflow:

- As a handle for purification: The biotin tag allows for the efficient purification of the final PROTAC molecule or its intermediates using streptavidin-based affinity chromatography.
- For in vitro assays: Biotinylated PROTACs can be used in various assays, such as pull-down experiments, to study the formation of the ternary complex between the PROTAC, the target protein, and the E3 ligase.
- As a component of the final PROTAC: In some cases, the biotin itself can be part of the ligand that binds to the target protein or used to attach other functionalities.

Experimental Protocols

This section provides detailed methodologies for the use of **Biotin-C10-NHS Ester** in the biotinylation of proteins and its application in the synthesis of a PROTAC.

General Protocol for Protein Biotinylation

This protocol describes the general steps for labeling a protein with **Biotin-C10-NHS Ester**. The molar ratio of the biotinylation reagent to the protein may need to be optimized for specific applications.

Materials:

- Protein to be biotinylated in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- **Biotin-C10-NHS Ester**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or dialysis equipment for purification

Procedure:

- Prepare Protein Solution: Dissolve the protein to be biotinylated in an amine-free buffer at a concentration of 1-10 mg/mL. Buffers containing primary amines (e.g., Tris, glycine) should be avoided as they will compete with the labeling reaction.[8]

- Prepare **Biotin-C10-NHS Ester** Stock Solution: Immediately before use, dissolve **Biotin-C10-NHS Ester** in anhydrous DMSO or DMF to a concentration of 10-20 mM. The NHS ester is moisture-sensitive and will hydrolyze in aqueous solutions.[8]
- Biotinylation Reaction: Add a calculated molar excess of the **Biotin-C10-NHS Ester** stock solution to the protein solution. A starting point is a 20-fold molar excess. Incubate the reaction for 30-60 minutes at room temperature or for 2 hours on ice, with gentle mixing.[8]
- Quench Reaction: Stop the reaction by adding a quenching buffer, such as Tris-HCl, to a final concentration of 50-100 mM. The primary amines in the quenching buffer will react with any excess NHS ester. Incubate for 15-30 minutes at room temperature.
- Purification: Remove excess, non-reacted biotinylation reagent and byproducts by gel filtration using a desalting column or by dialysis against an appropriate buffer (e.g., PBS).

Protocol for the Synthesis of a Biotinylated PROTAC

This protocol outlines a plausible synthetic route for a PROTAC utilizing **Biotin-C10-NHS Ester** to conjugate a ligand for a target protein of interest (POI-ligand-amine) and a ligand for an E3 ligase (E3-ligase-ligand). This is a generalized protocol and may require optimization based on the specific ligands used.

Step 1: Reaction of POI-ligand with **Biotin-C10-NHS Ester**

- Dissolution: Dissolve the amine-containing POI ligand in a suitable anhydrous organic solvent (e.g., DMF or DMSO).
- Addition of **Biotin-C10-NHS Ester**: Add an equimolar amount of **Biotin-C10-NHS Ester** to the solution.
- Base Catalyst: Add a non-nucleophilic base, such as triethylamine (TEA) or diisopropylethylamine (DIPEA), to catalyze the reaction.
- Reaction: Stir the reaction mixture at room temperature for 2-4 hours or until the reaction is complete, as monitored by an appropriate analytical technique (e.g., LC-MS).

- Purification: Purify the resulting biotinylated POI-ligand by flash chromatography or preparative HPLC.

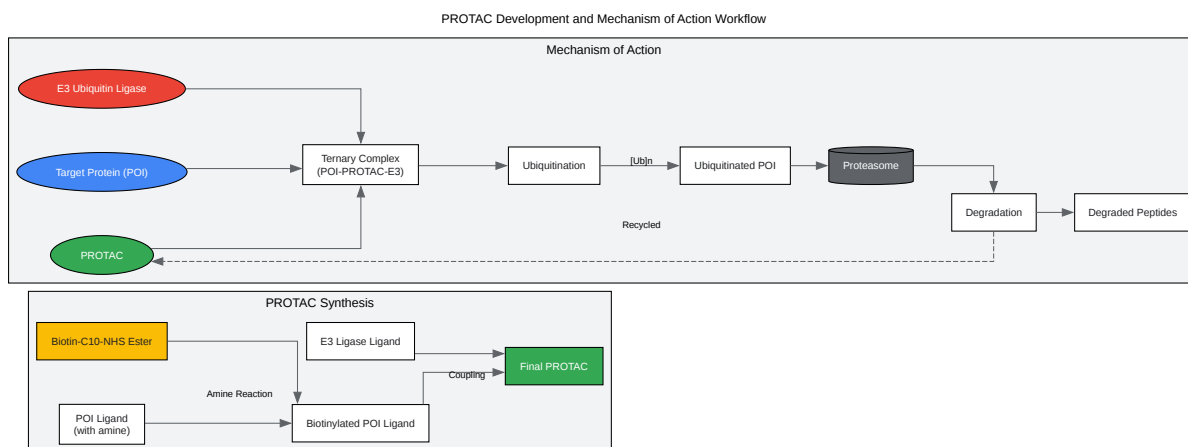
Step 2: Coupling of Biotinylated POI-ligand with E3 Ligase Ligand

This step assumes the E3 ligase ligand has a suitable functional group (e.g., a carboxylic acid) that can be activated to react with the other end of a bifunctional linker, which is then reacted with the biotinylated POI-ligand. For simplicity, we will assume a direct amide bond formation if the biotinylated POI-ligand has a free amine and the E3 ligase ligand has an activated carboxylic acid.

- Activation of E3 Ligase Ligand: Activate the carboxylic acid on the E3 ligase ligand using a coupling reagent such as HATU or HBTU in the presence of a base like DIPEA in an anhydrous solvent.
- Coupling Reaction: Add the purified biotinylated POI-ligand (assuming it has a reactive amine) to the activated E3 ligase ligand solution.
- Reaction: Stir the mixture at room temperature until the reaction is complete.
- Final Purification: Purify the final biotinylated PROTAC molecule using preparative HPLC.

Visualization of the PROTAC Workflow

The following diagram illustrates the general workflow for the development and mechanism of action of a PROTAC, a process in which **Biotin-C10-NHS Ester** can be a key component for synthesis and analysis.



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Caption: PROTAC synthesis and mechanism of action workflow.

This comprehensive guide provides essential information for the effective utilization of **Biotin-C10-NHS Ester** in research and drug development. Its well-defined structure and reactivity make it a valuable tool for the biotinylation of molecules and the construction of complex chemical probes like PROTACs.

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